

# (R)-3-Methylmorpholine hydrochloride chemical structure and properties

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## Compound of Interest

**Compound Name:** (R)-3-Methylmorpholine hydrochloride

**Cat. No.:** B1399394

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An In-depth Technical Guide to **(R)-3-Methylmorpholine Hydrochloride** for Advanced Research and Development

## Abstract

**(R)-3-Methylmorpholine hydrochloride** (CAS No: 953780-78-4) is a chiral heterocyclic compound of significant interest in modern medicinal chemistry and organic synthesis. As a key chiral building block, it serves as a foundational component in the synthesis of complex, biologically active molecules, including novel therapeutics. This guide provides a comprehensive overview of its chemical structure, stereochemistry, physicochemical properties, and synthesis. Furthermore, it details its critical applications in drug discovery, particularly as a scaffold for developing targeted inhibitors, and provides validated protocols for its synthesis and characterization, alongside essential safety and handling information for laboratory use.

## Chemical Structure and Stereochemistry

**(R)-3-Methylmorpholine hydrochloride** is the hydrochloride salt of the chiral amine (R)-3-Methylmorpholine. The core structure consists of a saturated six-membered morpholine ring, which contains both an ether linkage (-O-) and a secondary amine (-NH-). The defining feature is a methyl group attached to the carbon at position 3. The "(R)" designation specifies the absolute stereochemistry at this chiral center, which is crucial for its application in asymmetric

synthesis and for its specific interactions with biological targets. The positive charge on the protonated morpholine nitrogen is balanced by a chloride counter-ion.

The precise three-dimensional arrangement dictated by the (R)-configuration is fundamental to its utility, enabling stereoselective transformations and providing a rigid scaffold that can be predictably oriented within the active site of a protein or enzyme.

Caption: Chemical structure of **(R)-3-Methylmorpholine hydrochloride**.

## Physicochemical Properties

The hydrochloride salt form confers distinct physical properties compared to its free base, primarily enhancing its stability and water solubility, which are advantageous for both storage and application in aqueous reaction media or for formulation studies. Key properties are summarized below.

Property	Value	Reference
CAS Number	953780-78-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	137.61 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to orange to green powder/crystal	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	123.0 to 127.0 °C	<a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[2]</a> <a href="#">[4]</a>
Specific Optical Rotation	+1° to +3° (c=1 in H <sub>2</sub> O at 20°C, 589 nm)	<a href="#">[5]</a>
Storage Temperature	0-10°C, under inert gas (Nitrogen or Argon)	<a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis and Characterization

**(R)-3-Methylmorpholine hydrochloride** is typically synthesized via the deprotection of a suitable N-protected precursor. The following protocol describes a common and reliable method involving the removal of an N-(4-methoxybenzyl) group.

## Synthesis Protocol: Debenzylation of (5R)-4-(4-methoxybenzyl)-5-methylmorpholine

This two-stage procedure is a robust method for producing the target compound with good yield and purity.<sup>[1][6]</sup> The 4-methoxybenzyl (PMB) group is a common amine protecting group that can be effectively removed under the described conditions.

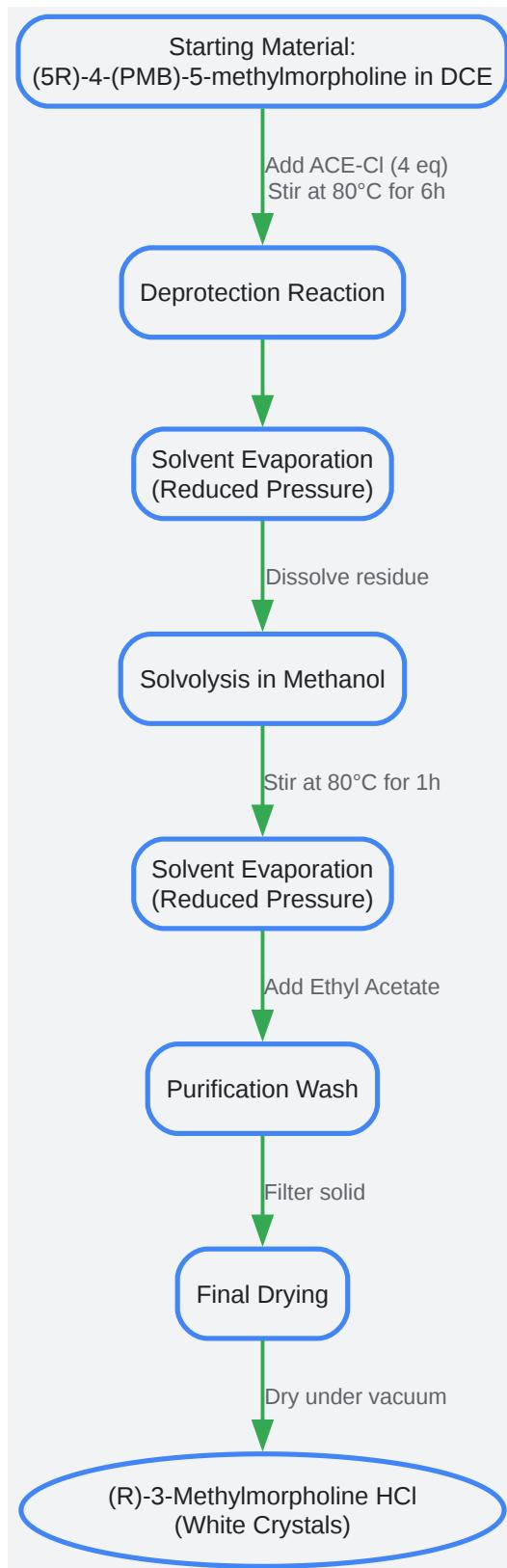
### Materials:

- (5R)-4-(4-methoxybenzyl)-5-methylmorpholine (Starting Material, 1.0 eq)
- 1,2-Dichloroethane (DCE)
- 1-Chloroethyl chloroformate (ACE-Cl, 4.0 eq)
- Methanol (MeOH)
- Ethyl acetate

### Procedure:

- Stage 1: Deprotection Reaction:
  - To a solution of (5R)-4-(4-methoxybenzyl)-5-methylmorpholine (e.g., 17.8 g, 80.3 mmol) in 1,2-dichloroethane (180 mL), add 1-chloroethyl chloroformate (4.0 eq, 46 g, 322 mmol).
  - Rationale: ACE-Cl reacts with the secondary amine to form a carbamate intermediate, cleaving the N-PMB bond. The excess ACE-Cl ensures the reaction goes to completion. DCE is chosen as a non-reactive solvent suitable for the reaction temperature.
  - Heat the reaction mixture to 80 °C and stir for 6 hours. Monitor the reaction progress by TLC or LC-MS.

- Upon completion, cool the mixture and remove the solvent by evaporation under reduced pressure.
- Stage 2: Solvolysis and Salt Formation:
  - Dissolve the resulting residue in methanol (180 mL).
  - Heat the solution to 80 °C and stir for 1 hour.
  - Rationale: The methanol acts as a nucleophile to decompose the carbamate intermediate, yielding the free secondary amine and byproducts. This process, known as solvolysis, is efficient at elevated temperatures. The hydrochloride salt is formed *in situ*.
  - Remove the methanol by evaporation under reduced pressure.
- Purification and Isolation:
  - Wash the resulting solid residue with ethyl acetate.
  - Rationale: Ethyl acetate is used to wash away organic, non-polar impurities and unreacted reagents, while the desired hydrochloride salt, being ionic, has low solubility in it.
  - Dry the solid under vacuum to yield **(R)-3-methylmorpholine hydrochloride** as white crystals.[1][6] A typical yield is around 74%. [1][6]

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Caption: General workflow for the synthesis of (R)-3-Methylmorpholine HCl.

## Analytical Characterization

To confirm the identity, purity, and stereochemical integrity of the synthesized compound, a combination of analytical techniques should be employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are used to confirm the molecular structure. The proton spectrum will show characteristic shifts for the methyl group, the morpholine ring protons, and the N-H protons.
- Infrared (IR) Spectroscopy: An IR spectrum should show characteristic peaks for N-H stretching (as an ammonium salt), C-H stretching, and C-O stretching, confirming the presence of the key functional groups.<sup>[5]</sup>
- Argentometric Titration: This quantitative method can be used to determine the purity of the hydrochloride salt by titrating the chloride ion content with a standardized silver nitrate solution.<sup>[5]</sup>
- Polarimetry: Measurement of the specific optical rotation confirms the presence of the (R)-enantiomer and provides an indication of its enantiomeric purity.<sup>[5]</sup>

## Applications in Synthesis and Drug Discovery

The value of **(R)-3-Methylmorpholine hydrochloride** lies in its utility as a versatile chiral building block and reagent.<sup>[4]</sup> Its rigid, stereodefined structure makes it an ideal starting point for creating more complex chiral molecules.

## Pharmaceutical Development

This compound is a crucial intermediate in the synthesis of a wide range of pharmaceuticals.<sup>[2]</sup> <sup>[4]</sup>

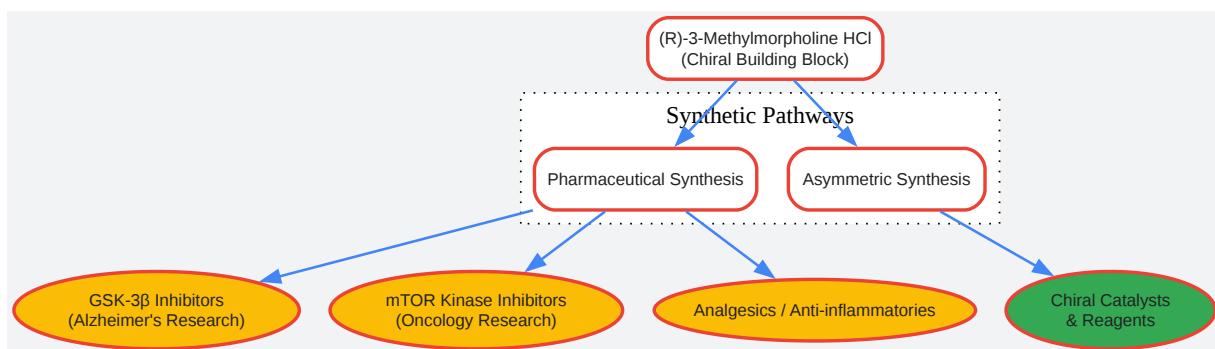
- GSK-3 $\beta$  Inhibitors: It is used in the discovery of novel pyrimidinone derivatives as orally active GSK-3 $\beta$  inhibitors, which are being investigated for the treatment of Alzheimer's disease.<sup>[3]</sup>
- Kinase Inhibitors: The morpholine moiety is a common feature in many kinase inhibitors. For example, it is used in preparing morpholinopyrimidine derivatives as mTOR kinase inhibitors for diseases mediated by the PI3K/mTOR pathway.<sup>[7]</sup>

- Other Therapeutics: It serves as a building block in the development of analgesics and anti-inflammatory drugs.[4]

## Organic and Chemical Synthesis

Beyond its role as a precursor, it is employed as a reagent and catalyst.[4]

- Chiral Auxiliary/Base: The chiral amine can be used to direct the stereochemical outcome of a reaction.
- Reagent for Complex Molecules: It facilitates the formation of complex molecules, particularly in the preparation of amides and other nitrogen-containing compounds.[4] Its high solubility in various solvents enhances its utility in different reaction setups.[4]



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Caption: Key application areas for **(R)-3-Methylmorpholine hydrochloride**.

## Safety and Handling

**(R)-3-Methylmorpholine hydrochloride** is classified as an irritant and requires careful handling in a laboratory setting. Adherence to standard safety protocols is mandatory.

- Hazard Identification: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[8][9]

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[8][10] All handling should be performed in a well-ventilated area or a chemical fume hood.[8][11]
- First Aid Measures:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[8][10]
  - Skin: Wash off immediately with soap and plenty of water. Remove contaminated clothing. [8][10]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[8][10]
  - Ingestion: Rinse mouth with water and consult a physician. Do not induce vomiting.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8][12] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

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